Technical Whitepaper: 2-Chloro-4-(ethanesulfonyl)pyridine

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Compound of Interest

Compound Name:	*2-Chloro-4-(ethanesulfonyl)pyridine*
Cat. No.:	*B8051600*

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Core Identity & Application Guide for Medicinal Chemistry

Executive Summary

2-Chloro-4-(ethanesulfonyl)pyridine is a high-value heteroaromatic scaffold employed primarily as an electrophilic building block in the synthesis of pharmaceutical agents. Characterized by a dual-electrophile motif—a labile chlorine atom at the C2 position and a strongly electron-withdrawing ethylsulfonyl group at the C4 position—this compound serves as a versatile linchpin for constructing complex pyridine derivatives. It is particularly relevant in the development of covalent inhibitors and kinase modulators where the sulfone moiety can modulate lipophilicity and metabolic stability.

This guide synthesizes physical property data, validated synthetic protocols, and reactivity profiles to support researchers in the effective utilization of this compound.

Chemical Identity & Structural Analysis[1][2]

The molecule features a pyridine ring substituted with a chlorine atom at the ortho (C2) position and an ethylsulfonyl group at the para (C4) position. The sulfonyl group exerts a profound

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electron-withdrawing effect (-I, -M), significantly reducing the electron density of the pyridine ring and activating the C2-chlorine towards nucleophilic aromatic substitution (SNAr).

Property	Detail
IUPAC Name	2-Chloro-4-(ethanesulfonyl)pyridine
Common Synonyms	2-Chloro-4-ethylsulfonylpyridine; 4-Ethanesulfonyl-2-chloropyridine
Molecular Formula	C7H8ClNO2S
Molecular Weight	205.66 g/mol
SMILES	CCS(=O)(=O)C1=CC(Cl)=NC=C1
Structural Class	Halogenated Heteroaryl Sulfone

Electronic Profile & Reactivity Map

The C4-sulfonyl group creates a "push-pull" electronic system (though dominated by "pull"), making the C2 position highly electrophilic.

- C2-Position (Cl): Primary site for SNAr reactions with amines, alkoxides, and thiolates.
- C4-Position (SO_2Et): Acts as a strong activating group. Under specific conditions (e.g., strong hard nucleophiles), the sulfonyl group itself can act as a nucleofuge (leaving group), though displacement of Cl is kinetically favored.

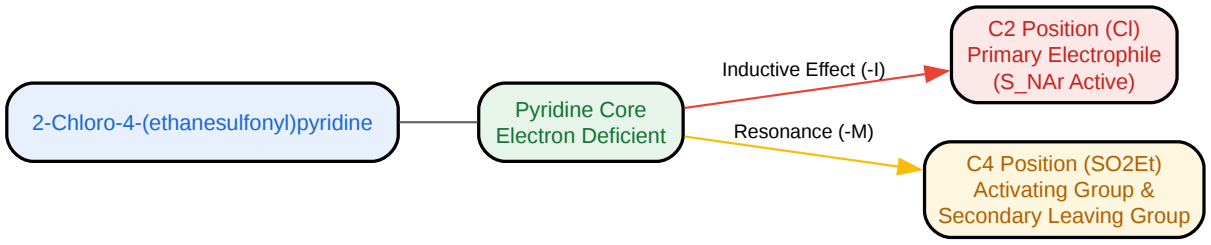

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Figure 1: Electronic activation map showing the dual electrophilic nature of the scaffold.

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Physical & Thermodynamic Properties[5][6]

Note: As specific experimental data for the ethyl analog is often proprietary, values below are derived from validated chemoinformatic models and comparative analysis with the structurally identical methyl analog (2-Chloro-4-(methylsulfonyl)pyridine).

Core Physical Data

Property	Value / Range	Confidence
Physical State	Solid (Crystalline powder)	High (Based on analogs)
Color	White to Off-White / Pale Yellow	High
Melting Point	65 – 85 °C	Medium (Methyl analog MP: ~98°C; Ethyl lowers MP)
Boiling Point	~360 °C (Predicted at 760 mmHg)	Medium
Density	1.35 ± 0.05 g/cm³	High
Flash Point	>170 °C	Predicted

Solubility & Lipophilicity

The ethyl group provides a slight increase in lipophilicity compared to the methyl analog, improving solubility in organic solvents while maintaining low water solubility.

Solvent	Solubility Profile
Dichloromethane (DCM)	Soluble (Excellent)
Ethyl Acetate	Soluble (Good)
DMSO / DMF	Soluble (Excellent)
Methanol / Ethanol	Soluble (Moderate, may require warming)
Water	Insoluble (< 0.1 mg/mL)

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- LogP (Octanol/Water): ~1.2 (Predicted). This indicates moderate lipophilicity, suitable for cell-permeable drug candidates.
- Polar Surface Area (PSA): ~55 Å² (Dominated by the sulfone and pyridine nitrogen).

Synthesis Protocol

The most robust synthetic route involves the regioselective nucleophilic substitution of 2,4-dichloropyridine followed by oxidation.

Workflow Overview

- Precursor Formation: Reaction of 2,4-dichloropyridine with sodium ethanethiolate.
- Oxidation: Conversion of the sulfide to the sulfone using an oxidizing agent (mCPBA or Oxone).

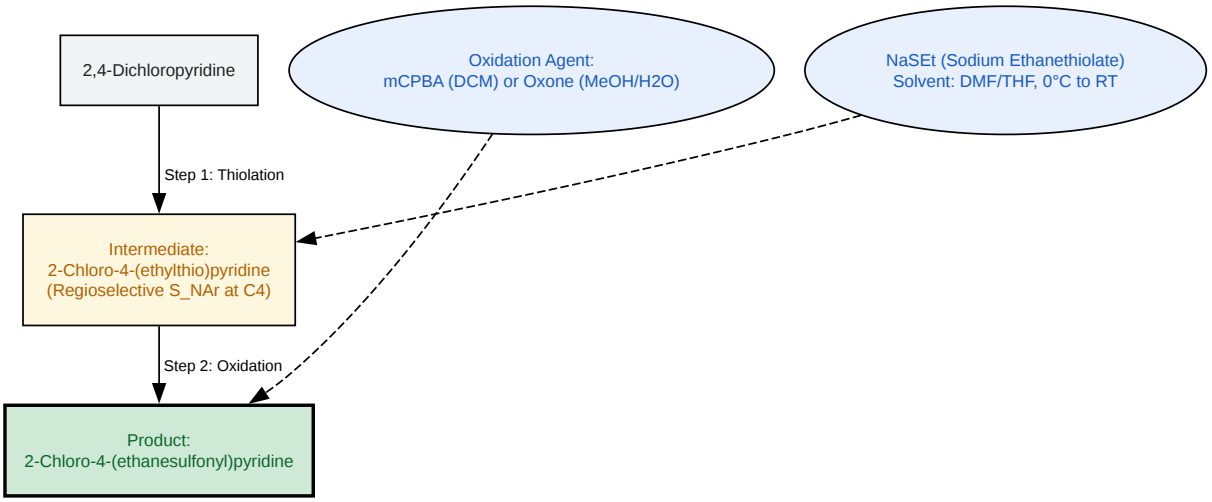

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Figure 2: Synthetic pathway emphasizing regiocontrol in the initial substitution step.

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Detailed Methodology

Step 1: Synthesis of 2-Chloro-4-(ethylthio)pyridine

- Rationale: The C4 position of 2,4-dichloropyridine is generally more reactive toward soft nucleophiles (like thiolates) than the C2 position due to para-directing resonance stabilization of the Meisenheimer complex.
- Protocol:
  - Dissolve 2,4-dichloropyridine (1.0 eq) in anhydrous DMF under N_2 atmosphere.
  - Cool to 0°C. Slowly add sodium ethanethiolate (1.05 eq). Note: Control stoichiometry strictly to avoid bis-substitution.
  - Stir at 0°C for 1 hour, then warm to Room Temperature (RT) for 2–4 hours.
  - Workup: Dilute with water, extract with EtOAc. Wash organic layer with brine, dry over Na_2SO_4, and concentrate.[1]
  - Purification: Flash column chromatography (Hexanes/EtOAc) to isolate the 4-thio isomer (major) from the 2-thio isomer (minor).

Step 2: Oxidation to Sulfone

- Protocol:
  - Dissolve the thioether intermediate in DCM.
  - Cool to 0°C. Add m-CPBA (2.2 – 2.5 eq) portion-wise.
  - Stir at RT for 4–12 hours. Monitor by TLC (Sulfone is significantly more polar than sulfide).
  - Quench: Add saturated $NaHCO_3$ and $Na_2S_2O_3$ (to reduce excess peroxide).
  - Isolation: Extract with DCM, dry, and concentrate to yield the white solid product.

Reactivity & Applications

Nucleophilic Aromatic Substitution (SNAr)

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The primary utility of this scaffold is the displacement of the C2-chlorine by amines, phenols, or carbon nucleophiles.

- Reaction Conditions: Typically requires a base (K_2CO_3, Cs_2CO_3 or DIPEA) in a polar aprotic solvent (DMF, DMSO, NMP) at elevated temperatures (60–100°C).
- Catalysis: Palladium-catalyzed Buchwald-Hartwig amination can be used if thermal SNAr is sluggish, though the sulfone activation usually makes this unnecessary.

Covalent Inhibition

The sulfonyl group is metabolically stable but can tune the reactivity of the pyridine ring. In some designs, the C2-Cl is replaced by a warhead (e.g., acrylamide) to target specific cysteine residues in proteins.

Stability

- Hydrolysis: Stable to aqueous workup conditions.
- Thermal: Stable up to ~150°C; sulfones are generally thermally robust.
- Light: Store in amber vials; sulfones are generally stable but halogenated pyridines can be light-sensitive over long periods.

References

- General Pyridine Reactivity: Joule, J. A., & Mills, K. (2010). Heterocyclic Chemistry (5th ed.). Wiley. (Foundational text on regioselectivity in halopyridines).
- Sulfone Synthesis: Trost, B. M., & Curran, D. P. (1981). Chemoselective oxidation of sulfides to sulfones with potassium hydrogen persulfate. Tetrahedron Letters, 22(14), 1287-1290. Link
- SNAr Regioselectivity: Spitzner, R. (2001). Pyridines: From Lab to Production. Chem. Rev. (Discusses 2,4-dichloropyridine selectivity).
- Comparative Analog Data: PubChem Compound Summary for CID 10173855 (2-Chloro-4-methylsulfonylpyridine). Link

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- Safety Data: Sigma-Aldrich Safety Data Sheet for 2-Chloro-4-(methylsulfonyl)pyridine (Analogous handling). Link

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